

Application Notes and Protocols for Preparing KT185 Stock Solution in DMSO

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Compound of Interest

Compound Name: *KT185*

Cat. No.: *B608395*

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Introduction

KT185 is a potent and selective inhibitor of the serine hydrolase α/β -hydrolase domain-containing protein 6 (ABHD6).^{[1][2]} ABHD6 is involved in the hydrolysis of the endocannabinoid 2-arachidonoylglycerol (2-AG), a key signaling lipid in the nervous system. Inhibition of ABHD6 by **KT185** leads to increased levels of 2-AG, making it a valuable tool for studying the endocannabinoid system and a potential therapeutic agent for various neurological and inflammatory disorders. This document provides detailed protocols for the preparation of **KT185** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental results.

Data Presentation

Chemical and Physical Properties of **KT185**

Property	Value	Reference
Molecular Weight	519.6 g/mol	[1]
Formula	C ₃₂ H ₃₃ N ₅ O ₂	[1]
Appearance	Crystalline solid	[1]
Solubility in DMSO	30 mg/mL	[1]

Recommended Stock Solution Concentrations

Concentration (in DMSO)	Use Case
10 mM	Standard stock concentration for most in vitro assays.[2]
50 mM	High-concentration stock for serial dilutions or specific experimental needs.

Experimental Protocols

Materials

- **KT185** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **KT185** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **KT185** stock solution in DMSO.

- Calculate the required mass of **KT185**:
 - Molecular Weight (MW) of **KT185** = 519.6 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = C (mol/L) * V (L) * MW (g/mol)
 - Mass (mg) = 0.010 mol/L * 0.001 L * 519.6 g/mol * 1000 mg/g = 5.196 mg
- Weighing **KT185**:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 5.2 mg of **KT185** powder into the tared tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **KT185** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure no solid particles remain. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage (up to 1 year).

Working Dilutions

For cell-based assays, it is crucial to dilute the DMSO stock solution in the appropriate cell culture medium to a final concentration where the DMSO percentage is non-toxic to the cells.

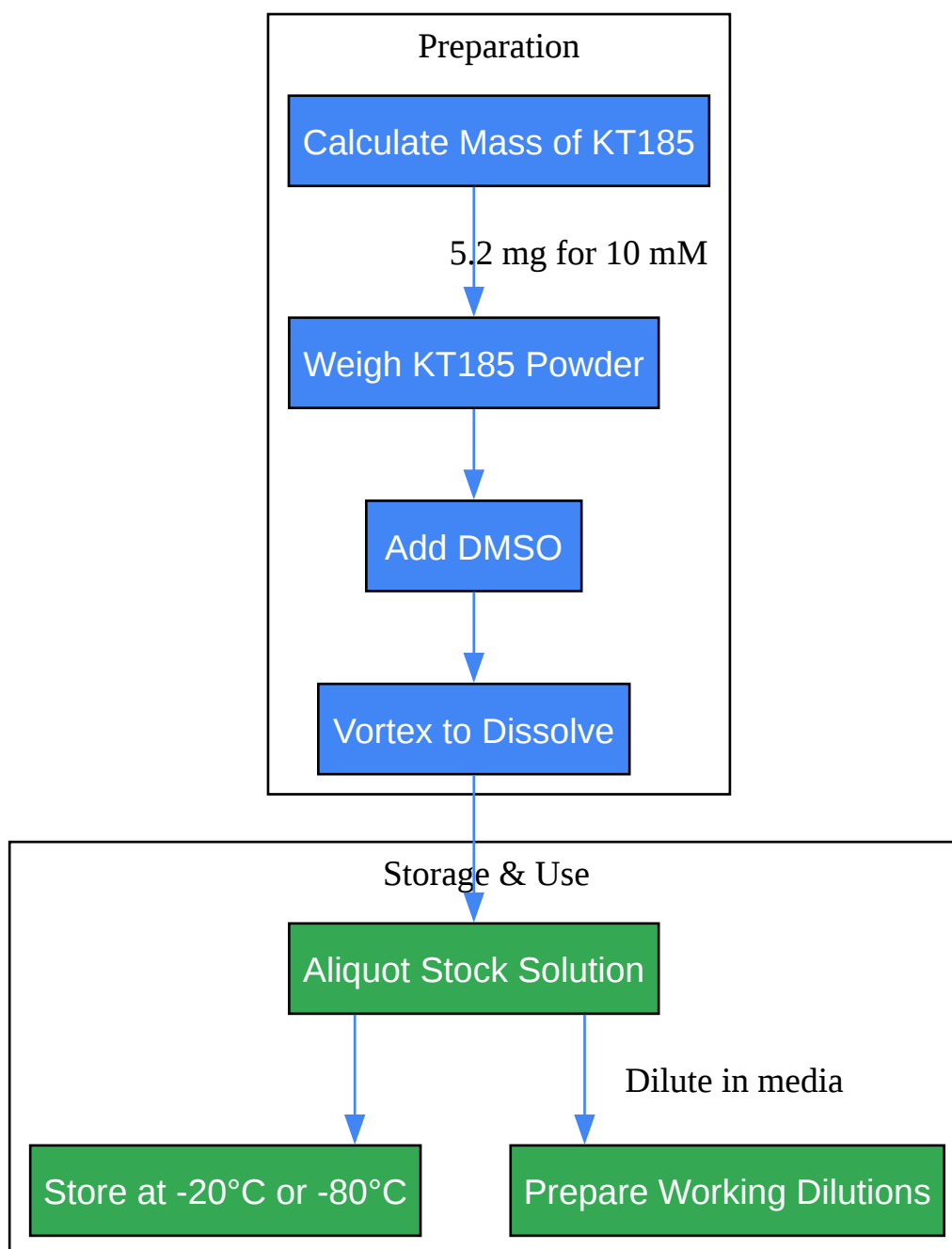
Most cell lines can tolerate DMSO concentrations up to 0.5%, with some being sensitive to concentrations above 0.1%.^[3] Always perform a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Example Dilution: To prepare a 10 μ M working solution from a 10 mM stock:

- Perform a 1:1000 dilution. For example, add 1 μ L of the 10 mM **KT185** stock solution to 999 μ L of cell culture medium.

Mandatory Visualizations

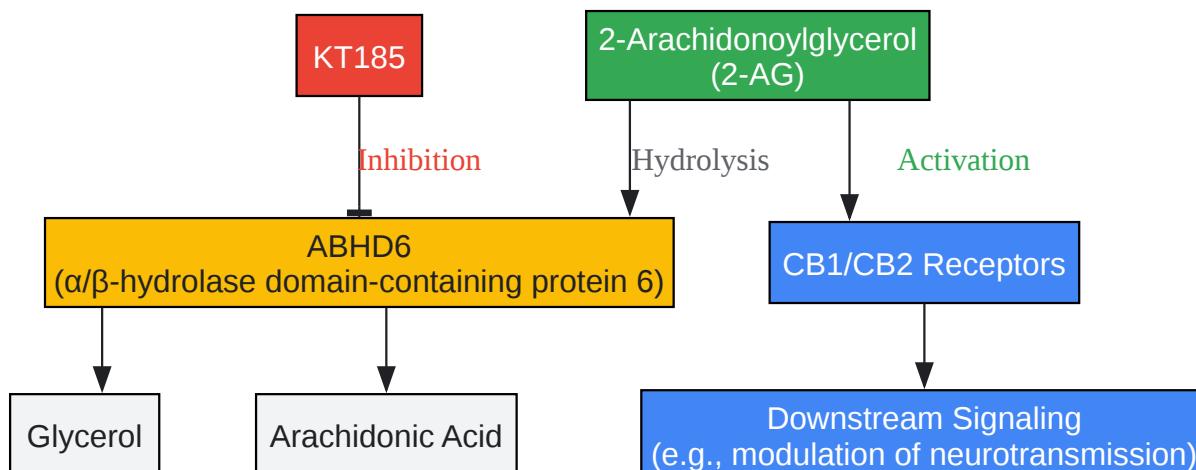
Experimental Workflow for **KT185** Stock Solution Preparation



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Caption: Workflow for preparing **KT185** stock solution.

Signaling Pathway of **KT185** Action



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Caption: **KT185** inhibits ABHD6, increasing 2-AG levels.

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References

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